

4-(Phenylazo)-1-naphthol molecular weight and formula

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Compound of Interest

Compound Name: 4-(Phenylazo)-1-naphthol

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Technical Guide: 4-(Phenylazo)-1-naphthol

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **4-(Phenylazo)-1-naphthol**, a versatile azo dye.

Core Chemical Data

The fundamental molecular properties of **4-(Phenylazo)-1-naphthol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C ₁₆ H ₁₂ N ₂ O	[1][2][3][4][5]
Molecular Weight	248.28 g/mol	[1][2][3][4][5]
IUPAC Name	4-(phenyldiazenyl)naphthalen-1-ol	[2][3]
CAS Number	3651-02-3	[1][2][3][5]
Appearance	Dark red to light brown crystalline powder	[5][6]

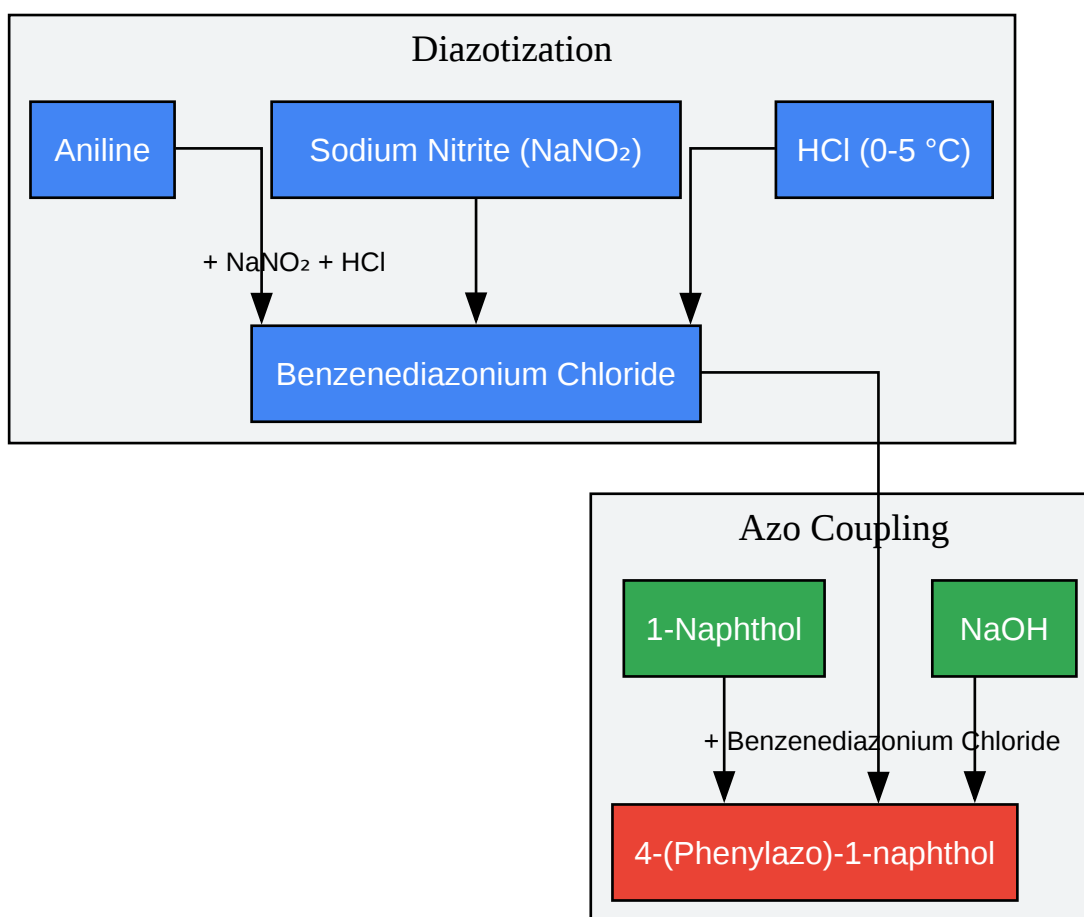
Synthesis of 4-(Phenylazo)-1-naphthol

The synthesis of **4-(Phenylazo)-1-naphthol** is a classic example of an azo coupling reaction. The process involves two main stages: the diazotization of an aromatic amine (aniline) and the subsequent coupling with an activated aromatic compound (1-naphthol).

Experimental Protocol: Azo Coupling Reaction

- **Diazotization of Aniline:** Aniline is treated with sodium nitrite in an acidic medium (typically hydrochloric acid) at low temperatures (0-5 °C). The nitrous acid, formed in situ, reacts with aniline to produce a diazonium salt (benzenediazonium chloride). Maintaining a low temperature is critical to prevent the decomposition of the unstable diazonium salt.
- **Azo Coupling:** The benzenediazonium salt solution is then slowly added to a solution of 1-naphthol dissolved in an alkaline medium (e.g., sodium hydroxide solution). The alkaline conditions activate the naphthol ring for electrophilic attack by the diazonium ion. The coupling occurs at the para position to the hydroxyl group, yielding **4-(Phenylazo)-1-naphthol** as a colored precipitate.
- **Isolation and Purification:** The resulting precipitate is collected by filtration, washed with water to remove unreacted reagents and salts, and can be further purified by recrystallization from a suitable solvent such as ethanol.

Below is a diagram illustrating the synthetic workflow for **4-(Phenylazo)-1-naphthol**.



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Synthesis of **4-(Phenylazo)-1-naphthol**.

Physicochemical Properties and Applications

Solubility and Physical State

4-(Phenylazo)-1-naphthol is a solid, appearing as an orange-yellow to dark red or brown crystalline powder.^{[5][6]} It is poorly soluble in water but demonstrates solubility in organic solvents such as ethanol, acetone, and ethyl acetate, and is slightly soluble in benzene.^{[1][5][6]}

Applications in Research and Industry

Due to its distinct color and chemical properties, **4-(Phenylazo)-1-naphthol** has found applications in several areas:

- Dyeing: It is utilized as a dye for various materials, including textiles, leather, paper, oils, and paraffin wax, imparting an orange-yellow or brown color.[1][6][7]
- Analytical Reagent: In analytical chemistry, it can be employed as an indicator.[6] It also serves as a reagent for the detection of certain metal cations, such as aluminum, cobalt, and iron.[6]

Safety Considerations

While generally stable, **4-(Phenylazo)-1-naphthol** may cause irritation to the skin and eyes upon contact.[6] It is advisable to handle the compound with appropriate personal protective equipment, including gloves and safety goggles.[6] The compound should be stored in a cool, dry place, away from sources of heat.[6] Under alkaline conditions, it is prone to decomposition.[6]

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